

Application Notes and Protocols: Violacein in Textile Dyeing

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Compound of Interest

Compound Name: *Violacein*

Cat. No.: *B1683560*

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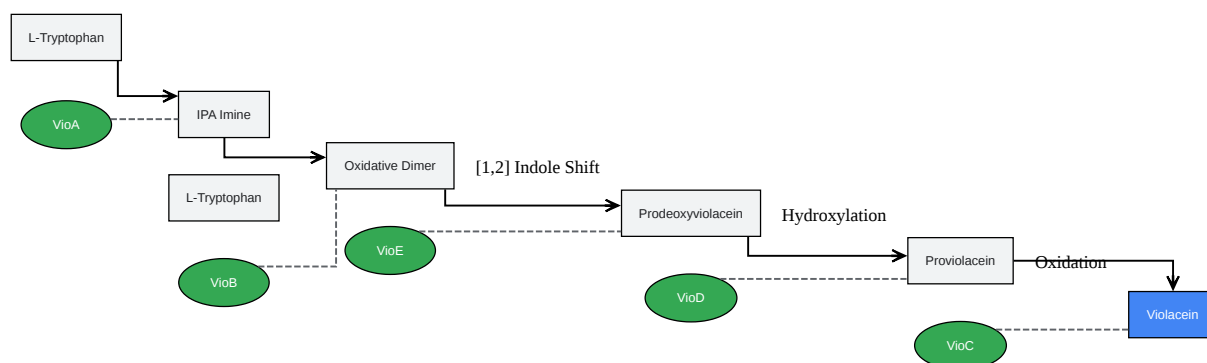
For Researchers, Scientists, and Drug Development Professionals

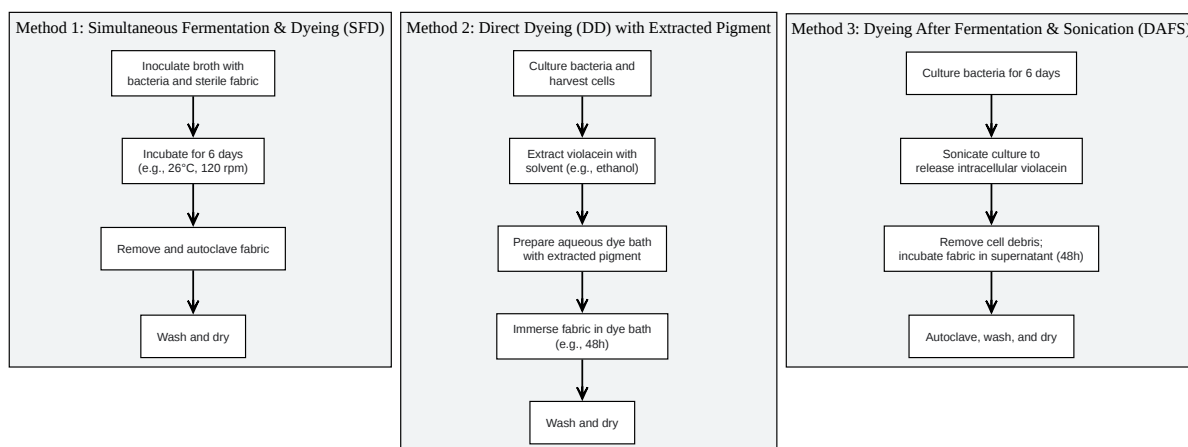
Introduction

Violacein is a naturally occurring purple pigment produced by several species of Gram-negative bacteria, most notably *Chromobacterium violaceum* and *Janthinobacterium lividum*.^[1] This bisindole compound, derived from the condensation of two L-tryptophan molecules, has garnered significant interest beyond its vibrant hue.^{[1][2]} Its documented biological activities, including antibacterial, antifungal, antiviral, and antitumor properties, make it a promising candidate for developing functional textiles.^{[3][4]} As the textile industry seeks sustainable and eco-friendly alternatives to synthetic dyes, microbial pigments like **violacein** offer a dual benefit: coloration and bioactivity.^{[5][6]} These notes provide an overview of **violacein**'s application in textile dyeing, detailing production methods, dyeing protocols, and performance characteristics.

Violacein Biosynthesis and Production

The production of **violacein** is a complex enzymatic process encoded by the *vioABCDE* operon.^[2] Two molecules of L-tryptophan are converted into **violacein** through the sequential action of five enzymes: L-tryptophan oxidase (VioA), a polyketide synthase-like enzyme (VioB), a monooxygenase (VioC), a tryptophan hydroxylase (VioD), and an indole-rearranging enzyme (VioE).^{[7][8]} Understanding this pathway is crucial for optimizing pigment yield through metabolic engineering.





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